

A Comprehensive Guide to the Proper Disposal of Strontium Oxide

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Compound of Interest

Compound Name: Strontium oxide

Cat. No.: B073684

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling and disposal of chemical reagents like **strontium oxide** are paramount. This guide provides essential safety and logistical information, including detailed operational and disposal plans, to ensure a secure and compliant laboratory environment.

Immediate Safety and Handling Precautions

Strontium oxide (SrO) is a corrosive material that can cause severe skin burns and eye damage.^{[1][2][3]} It reacts exothermically with water to form strontium hydroxide, a strong base.^[1] Therefore, strict adherence to safety protocols is crucial.

Personal Protective Equipment (PPE): Always wear the following PPE when handling **strontium oxide**:

- **Eye Protection:** Chemical safety goggles or a face shield.^[4]
- **Skin Protection:** Chemical-resistant gloves (such as nitrile or rubber) and a lab coat or protective suit.^[4]
- **Respiratory Protection:** In case of dust formation, use a NIOSH/MSHA-approved respirator with a particulate filter.^[5]

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.^{[2][5]}

- Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **strontium oxide**, essential for its safe handling and disposal.

Property	Value	Citations
Molecular Formula	SrO	[6]
Molecular Weight	103.62 g/mol	[1]
Appearance	White, crystalline powder	[6]
Melting Point	2,531 °C (4,588 °F)	[6]
Boiling Point	3,200 °C (5,790 °F)	[6]
Solubility in Water	Reacts to form strontium hydroxide (Sr(OH) ₂)	[1] [6]
UN Number	3262	[2] [7]
Hazard Class	8 (Corrosive)	[2] [7]
Packing Group	II	[2] [7]

Disposal Procedures

The primary and safest method for disposing of small quantities of **strontium oxide** in a laboratory setting is through neutralization. This process converts the corrosive basic oxide into a more neutral and less hazardous salt solution that can be disposed of according to local regulations.

This protocol details the step-by-step procedure for neutralizing **strontium oxide** waste.

Materials:

- **Strontium oxide** waste
- Dilute hydrochloric acid (HCl) or sulfuric acid (H₂SO₄) (e.g., 1 M solution)
- Large beaker (at least 10 times the volume of the waste)
- Stir bar and magnetic stir plate
- pH meter or pH indicator strips
- Ice bath
- Appropriate PPE (safety goggles, gloves, lab coat)

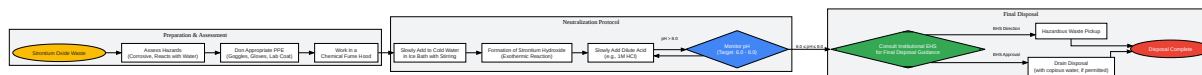
Procedure:

- Preparation:
 - Perform the entire procedure in a certified chemical fume hood.
 - Don appropriate PPE.
 - Place the beaker in an ice bath on a magnetic stir plate to manage the exothermic reaction.
- Initial Reaction with Water:

- Slowly and cautiously add the **strontium oxide** powder to a large volume of cold water in the beaker with continuous stirring. The recommended ratio is at least 10 parts water to 1 part **strontium oxide** by weight.
- **Strontium oxide** will react with water to form strontium hydroxide ($\text{SrO} + \text{H}_2\text{O} \rightarrow \text{Sr}(\text{OH})_2$). This reaction is exothermic, and the ice bath will help to control the temperature.
- Neutralization:
 - Once the initial reaction with water has subsided and the mixture has cooled, begin the neutralization process.
 - Slowly add the dilute acid (e.g., 1 M HCl or 1 M H_2SO_4) to the strontium hydroxide slurry while continuously stirring.
 - Monitor the pH of the solution regularly using a pH meter or pH strips.
 - Continue adding acid until the pH of the solution is between 6.0 and 8.0.
- Disposal of the Neutralized Solution:
 - The resulting solution contains a strontium salt (strontium chloride or strontium sulfate).
 - Consult your institution's environmental health and safety (EHS) office for guidance on the proper disposal of the neutralized strontium salt solution. Depending on local regulations, it may be permissible to dispose of it down the drain with copious amounts of water. However, always verify this with your EHS department.
- Decontamination:
 - Thoroughly clean all equipment used in the neutralization process.
 - Dispose of any contaminated materials (e.g., gloves, weighing paper) as hazardous waste according to your institution's guidelines.

Strontium Oxide Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **strontium oxide**.



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Caption: Workflow for the safe neutralization and disposal of **strontium oxide**.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and environmentally responsible disposal of **strontium oxide**, fostering a culture of safety and compliance within the scientific community. Always prioritize safety and consult your institution's specific guidelines and regulations.

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